

# Essential Safety and Logistical Information for Handling Ethyl 4-bromobenzoate-d4

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## Compound of Interest

Compound Name: Ethyl 4-bromobenzoate-d4

Cat. No.: B12379105

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This guide provides crucial safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **Ethyl 4-bromobenzoate-d4**. Adherence to these procedures is vital for ensuring personal safety and proper management of this chemical compound.

## Hazard Identification and Personal Protective Equipment (PPE)

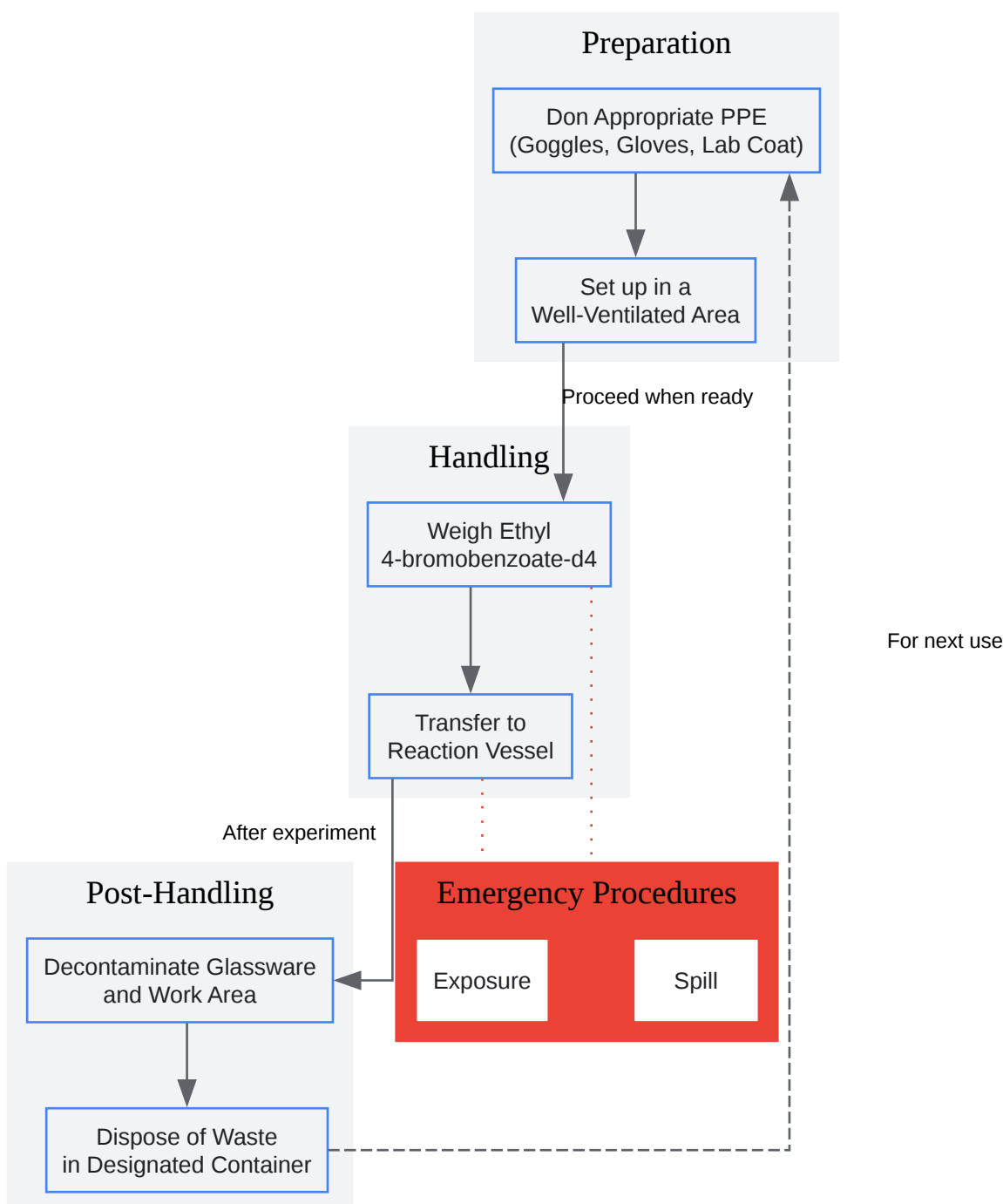
**Ethyl 4-bromobenzoate-d4** and its non-deuterated form are classified as causing skin and eye irritation, and may cause respiratory irritation. Therefore, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles that meet ANSI Z.87.1 1989 standard or EN 166 (EU) are required to protect against potential splashes[1][2]. A face shield should be worn over safety glasses if there is a significant risk of splashing or a highly exothermic reaction[2].
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are suitable for protection against a broad range of chemicals[2][3]. Gloves must be inspected before use and disposed of properly after handling the chemical[1].
Body Protection	Laboratory Coat	A flame-resistant lab coat, fully buttoned, should be worn to protect the skin and clothing[2].
Respiratory Protection	Respirator	Use is required when dusts are generated or if working in a poorly ventilated area. A NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

## Experimental Workflow and Handling Procedures

The following diagram outlines the standard operating procedure for handling **Ethyl 4-bromobenzoate-d4** in a laboratory setting.



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## References

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- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
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